

best practices for handling and preparation of (Thr4,Gly7)-Oxytocin

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Compound of Interest		
Compound Name:	(Thr4,Gly7)-Oxytocin	
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Technical Support Center: (Thr4,Gly7)-Oxytocin

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and preparing (Thr4,Gly7)-Oxytocin. Find troubleshooting guides and frequently asked questions to ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is (Thr4,Gly7)-Oxytocin?

(Thr4,Gly7)-Oxytocin, also known as TGOT, is a synthetic analog of Oxytocin.[1][2] It is a highly specific agonist for the oxytocin receptor (OTR).[1][2][3] This specificity makes it a valuable tool for studying oxytocin-mediated signaling pathways without the confounding effects of vasopressin receptor activation.[4] It has been shown to excite subicular neurons through the activation of TRPV1 channels and the depression of K+ channels.[1][2][5]

Q2: What are the physical and chemical properties of (Thr4,Gly7)-Oxytocin?



Property	Value
CAS Number	60786-59-6[1][2][6]
Molecular Formula	C39H61N11O12S2[2][6]
Molecular Weight	940.10 g/mol [1][2]
Appearance	White to off-white solid powder[2][7]
Sequence	H-Cys-Tyr-Ile-Thr-Asn-Cys-Gly-Leu-Gly-NH2 (Disulfide bridge: Cys1-Cys6)[8]

Q3: How should I store (Thr4,Gly7)-Oxytocin?

Proper storage is crucial to maintain the stability and activity of the peptide.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-80°C	2 years[1][2]	Store in a sealed container, away from moisture and light.[1]
-20°C	1 year[1][2]	For long-term storage, -20°C is also an option.[7]	
2-8°C	Up to 6 months[7]	For shorter-term storage.	-
Reconstituted Solution	-80°C	6 months[2]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month[2]		

Q4: How do I reconstitute (Thr4,Gly7)-Oxytocin?







For detailed instructions, please refer to the "Experimental Protocols" section below. In general, peptides should be allowed to come to room temperature before reconstitution.[9] Use a sterile, aqueous solution for reconstitution.[9] For in vitro experiments, DMSO is a common solvent.[2]

Q5: What are the safety precautions for handling (Thr4,Gly7)-Oxytocin?

While specific safety data for **(Thr4,Gly7)-Oxytocin** is not extensively detailed, it is prudent to handle it with the same precautions as Oxytocin. Avoid inhalation, ingestion, and contact with skin and eyes.[10] Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[10][11] Handle in a well-ventilated area. In case of exposure, wash the affected area thoroughly with water.[11]

Troubleshooting Guide



Issue	Possible Cause	Recommendation
No or low biological activity	Improper storage leading to degradation.	Verify that the peptide was stored at the correct temperature and protected from light and moisture.
Incorrect reconstitution.	Ensure the correct solvent was used and that the peptide was fully dissolved. Prepare fresh solutions.	
Inactive peptide.	Purchase from a reputable supplier and check the certificate of analysis for purity.	_
Inconsistent results	Repeated freeze-thaw cycles of the stock solution.	Aliquot the reconstituted peptide into single-use volumes to minimize freezethaw cycles.
Pipetting errors.	Calibrate pipettes regularly and use proper pipetting techniques.	
Precipitation of the peptide in solution	Low solubility in the chosen buffer.	Check the solubility information from the supplier. Consider using a different solvent or adjusting the pH of the buffer.
Solution is too concentrated.	Prepare a more dilute stock solution.	

Experimental Protocols Reconstitution of (Thr4,Gly7)-Oxytocin

• Equilibration: Before opening, allow the vial of lyophilized **(Thr4,Gly7)-Oxytocin** to warm to room temperature for at least 25-45 minutes.[9] This prevents condensation from forming inside the vial.



• Solvent Selection: For in vitro cellular assays, high-purity dimethyl sulfoxide (DMSO) is a suitable solvent.[2] For other applications, sterile, pyrogen-free water or an appropriate buffer can be used.[7][12]

Reconstitution:

- Add the desired volume of solvent to the vial. For example, to create a 1 mM stock solution from 1 mg of peptide (MW = 940.10 g/mol), add 1.064 mL of solvent.
- Gently swirl or vortex the vial to ensure the peptide is completely dissolved.[9] Avoid vigorous shaking to prevent peptide aggregation.[13]

Storage:

- For immediate use, the solution can be kept at 2-8°C.
- For long-term storage, aliquot the reconstituted solution into smaller, single-use volumes and store at -20°C or -80°C.[2] Avoid repeated freeze-thaw cycles.[14]

In Vitro Cell-Based Assay for Oxytocin Receptor Activation

This protocol is a general guideline for assessing the activity of **(Thr4,Gly7)-Oxytocin** on cells expressing the oxytocin receptor.

- Cell Culture: Culture cells expressing the oxytocin receptor (e.g., hTERT-C3 human myometrial cells) in an appropriate medium and conditions until they reach the desired confluency.[15]
- Cell Plating: Seed the cells into a 96-well plate at a suitable density and allow them to adhere overnight.
- Compound Preparation: Prepare a serial dilution of (Thr4,Gly7)-Oxytocin in the appropriate cell culture medium.
- Treatment: Remove the old medium from the cells and add the different concentrations of the (Thr4,Gly7)-Oxytocin solution. Include a vehicle control (medium with the same

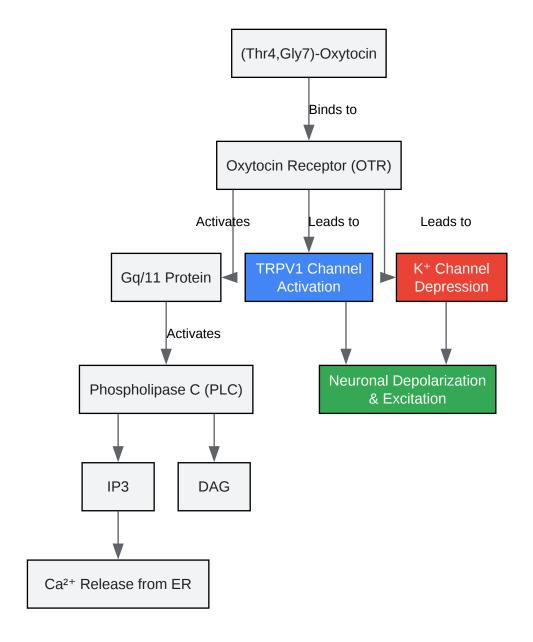


concentration of solvent used to dissolve the peptide).

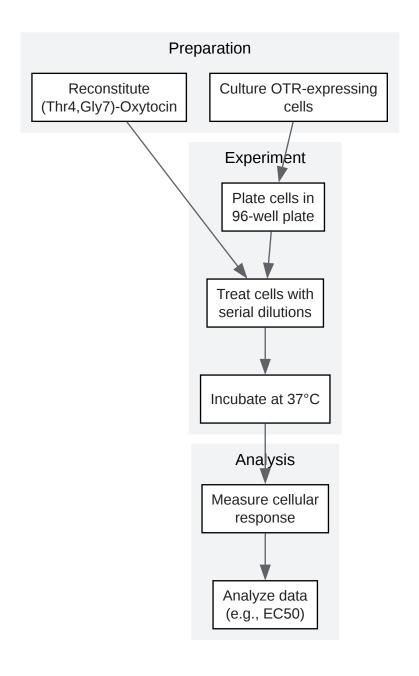
- Incubation: Incubate the plate for the desired period (e.g., 4-6 hours) at 37°C in a CO2 incubator.
- Assay: Measure the cellular response. This could be a change in intracellular calcium levels, activation of a reporter gene, or a functional response like cell contraction.[15] For example, a collagen lattice contraction assay can be used to measure the uterotonic activity.[15]
- Data Analysis: Analyze the data to determine the dose-response relationship and calculate the EC50 value.

Visualizations Signaling Pathway of (Thr4,Gly7)-Oxytocin









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